

Application Notes and Protocols for HIV Reservoir Quantification Using 10-1074

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Compound of Interest

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These application notes provide a comprehensive overview of the use of the broadly neutralizing antibody (bNAb) 10-1074 for the quantification and characterization of the latent HIV-1 reservoir. Detailed protocols for key experimental assays are provided to facilitate the application of this potent antibody in HIV cure research.

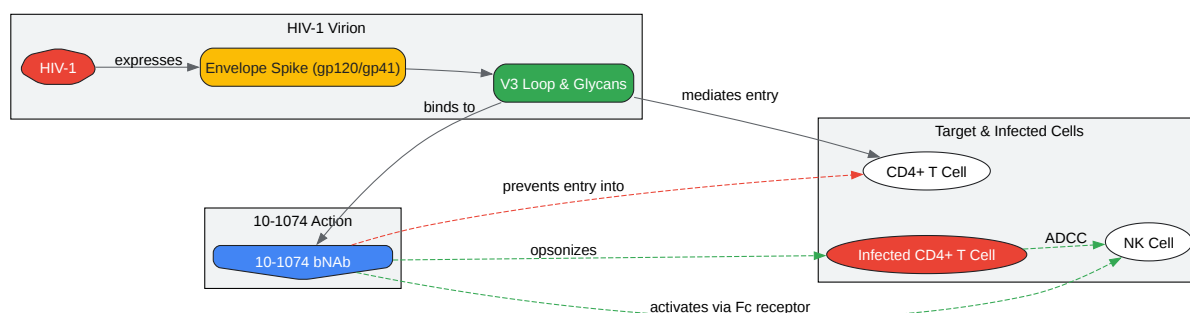
Introduction

The eradication of HIV-1 is hindered by the persistence of a latent viral reservoir in resting CD4+ T cells. Accurate quantification and characterization of this reservoir are critical for the development of curative strategies. The broadly neutralizing antibody 10-1074, which targets the V3 glycan supersite on the HIV-1 envelope protein, has emerged as a valuable tool for both therapeutic intervention and as a laboratory reagent to probe the latent reservoir.^{[1][2]} This document outlines the mechanism of action of 10-1074, summarizes key quantitative data from clinical studies, and provides detailed protocols for its use in quantifying the replication-competent HIV reservoir.

Mechanism of Action of 10-1074

10-1074 is a potent human IgG1 monoclonal antibody that neutralizes a broad range of HIV-1 strains by binding to a conserved epitope at the base of the V3 loop and surrounding glycans on the viral envelope spike protein.[2][3] This binding prevents the virus from entering and infecting CD4+ T cells.[4] Beyond direct neutralization, 10-1074 can engage the host immune system through its Fc region, potentially leading to the elimination of infected cells via antibody-dependent cellular cytotoxicity (ADCC).[1][4]

Signaling Pathway and Mechanism of Action of 10-1074



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Caption: Mechanism of action of 10-1074 in HIV-1 neutralization and clearance of infected cells.

Quantitative Data Summary

Clinical trials have provided valuable quantitative data on the in vivo activity of 10-1074. These data are crucial for designing and interpreting experiments aimed at HIV reservoir quantification.

Parameter	Value	Study Population	Reference
Pharmacokinetics			
Half-life (t _{1/2}) in HIV-infected individuals	12.8 days	HIV-infected adults	[1][2]
Half-life (t _{1/2}) in uninfected individuals	24.0 days	Uninfected adults	[1][2]
Antiviral Activity (30 mg/kg single infusion)			
Mean viral load reduction	1.52 log ₁₀ copies/mL	Viremic adults with 10-1074-sensitive virus	[1]
Time to viral rebound	2-17 weeks (in combination with 3BNC117)	ART-suppressed adults during treatment interruption	[5]
In Vitro Neutralization			
Mean IC ₈₀ (Clade B pseudoviruses)	0.13 µg/mL	N/A	[1]
Mean IC ₈₀ (Primary isolates)	0.67 µg/mL	N/A	[1]
Reservoir Sensitivity (Geometric Mean IC ₈₀)	0.093 - 0.243 µg/mL	ART-suppressed individuals	[6]

Experimental Protocols

Quantitative Viral Outgrowth Assay (QVOA)

The QVOA is the gold-standard assay for measuring the frequency of latently infected cells capable of producing replication-competent virus. 10-1074 can be incorporated into this assay to assess the susceptibility of the outgrowth virus to neutralization.

Objective: To quantify the frequency of replication-competent HIV-1 proviruses in resting CD4+ T cells and to determine their sensitivity to 10-1074.

Materials:

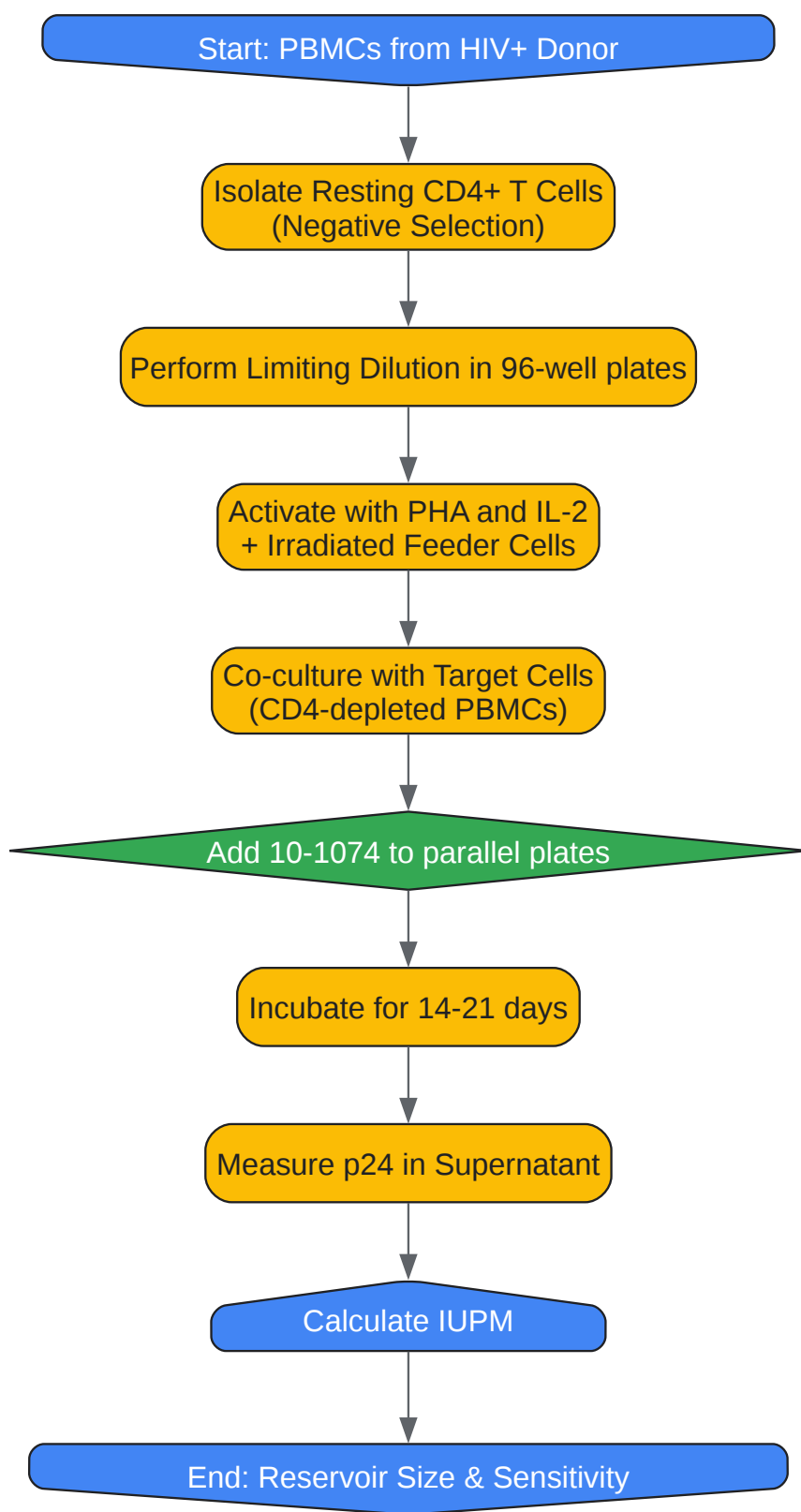
- Peripheral blood mononuclear cells (PBMCs) from an HIV-infected individual on suppressive antiretroviral therapy (ART).
- CD4+ T Cell Isolation Kit (negative selection).
- RPMI 1640 medium supplemented with 10% Fetal Bovine Serum (FBS), penicillin/streptomycin, and L-glutamine.
- Phytohemagglutinin (PHA).
- Interleukin-2 (IL-2).
- Irradiated allogeneic PBMCs from an HIV-negative donor.
- CD4-depleted PBMCs from an HIV-negative donor.
- 96-well cell culture plates.
- p24 ELISA kit.
- 10-1074 antibody.

Protocol:

- Isolation of Resting CD4+ T Cells:
 - Isolate PBMCs from whole blood by Ficoll-Paque density gradient centrifugation.
 - Enrich for resting CD4+ T cells by negative selection using a commercially available kit.
- Cell Plating and Activation:
 - Perform a limiting dilution of the resting CD4+ T cells in a 96-well plate. A typical starting dilution is 1×10^6 cells/well, with five-fold serial dilutions.

- Add 1×10^6 irradiated allogeneic PBMCs to each well.
- Stimulate the cells with PHA ($1 \mu\text{g/mL}$) in the presence of IL-2 (100 U/mL).
- Co-culture and Viral Outgrowth:
 - After 24 hours, wash the cells to remove PHA.
 - Resuspend the cells in fresh media containing IL-2.
 - Add 2×10^5 CD4-depleted PBMCs from an HIV-negative donor to each well to serve as targets for viral spread.
- Neutralization with 10-1074:
 - For parallel assessment of neutralization sensitivity, add 10-1074 to a duplicate set of plates at a final concentration of $1\text{-}10 \mu\text{g/mL}$.
 - Maintain the cultures for 14-21 days, performing a half-media change every 3-4 days.
- Detection of Viral Outgrowth:
 - At day 14 and 21, collect supernatant from each well.
 - Measure the concentration of p24 antigen in the supernatant using a p24 ELISA kit. A well is considered positive if the p24 concentration is above the limit of detection.
- Calculation of Infectious Units Per Million (IUPM) Cells:
 - Use a maximum likelihood method to calculate the frequency of latently infected cells (IUPM) based on the number of p24-positive wells at each cell dilution.

QVOA Experimental Workflow



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Caption: Workflow for the Quantitative Viral Outgrowth Assay (QVOA).

TZM-bl Neutralization Assay

This assay is used to determine the concentration of 10-1074 required to inhibit viral entry by 50% or 80% (IC₅₀/IC₈₀).

Objective: To measure the neutralizing activity of 10-1074 against specific HIV-1 isolates or pseudoviruses.

Materials:

- TZM-bl cells (HeLa cell line expressing CD4, CCR5, and CXCR4, and containing Tat-inducible luciferase and β -galactosidase reporter genes).
- DMEM medium supplemented with 10% FBS, penicillin/streptomycin.
- HIV-1 pseudovirus or infectious molecular clone.
- 10-1074 antibody.
- 96-well flat-bottom cell culture plates.
- Luciferase assay reagent.
- Luminometer.

Protocol:

- Cell Plating:
 - Seed TZM-bl cells in a 96-well plate at a density of 1×10^4 cells/well and incubate overnight.
- Antibody Dilution and Virus Preparation:
 - Prepare serial dilutions of 10-1074.
 - Dilute the HIV-1 pseudovirus stock to a concentration that yields a high signal-to-noise ratio in the luciferase assay.

- Neutralization Reaction:
 - In a separate plate, mix the diluted virus with the serially diluted 10-1074 antibody and incubate for 1 hour at 37°C.
- Infection of TZM-bl Cells:
 - Remove the media from the TZM-bl cells and add the virus-antibody mixture.
 - Incubate for 48 hours at 37°C.
- Luciferase Assay:
 - After 48 hours, lyse the cells and measure luciferase activity using a luminometer.
- Data Analysis:
 - Calculate the percentage of neutralization for each antibody concentration relative to the virus-only control.
 - Determine the IC50 and IC80 values by fitting the data to a dose-response curve.

Concluding Remarks

The broadly neutralizing antibody 10-1074 is a powerful tool for the study of the latent HIV-1 reservoir. The protocols and data presented in these application notes provide a framework for researchers to utilize 10-1074 in their efforts to quantify, characterize, and ultimately eliminate the viral reservoir. The emergence of resistant variants highlights the importance of using 10-1074 in combination with other bNAbs or therapeutic agents for a more effective HIV cure strategy.^[7]

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